

Dicyclanil: A Technical Guide to its Environmental Fate and Ecotoxicity

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Compound of Interest

Compound Name: *Dicyclanil*

Cat. No.: *B1670485*

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Introduction

Dicyclanil is a potent insect growth regulator (IGR) belonging to the pyrimidine-derived class of compounds. It is primarily used in veterinary medicine for the prevention of fly strike (myiasis) in sheep, caused by the larvae of various blowfly species, including *Lucilia sericata* and *Wohlfahrtia magnifica*.^{[1][2][3][4]} Its mode of action is believed to be similar to that of cyromazine, interfering with the molting and pupation processes of insect larvae, ultimately preventing their development into adult flies.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the environmental fate and ecotoxicity of **Dicyclanil**, presenting key data in a structured format, detailing experimental methodologies, and visualizing important pathways and workflows.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Dicyclanil** is essential for predicting its behavior and persistence in the environment.

Property	Value	Reference
Chemical Name	4,6-diamino-2-(cyclopropylamino)-5-pyrimidinecarbonitrile	[5]
CAS Number	112636-83-6	[5]
Molecular Formula	C8H10N6	[6]
Molecular Weight	190.21 g/mol	[6]
Water Solubility	Information not available	
Vapor Pressure	Information not available	
Log Kow (Octanol-Water Partition Coefficient)	Information not available	

Environmental Fate

The environmental fate of **Dicyclanil** dictates its persistence, mobility, and potential for exposure to non-target organisms. Key processes governing its environmental fate include degradation in soil and water, hydrolysis, and photolysis.

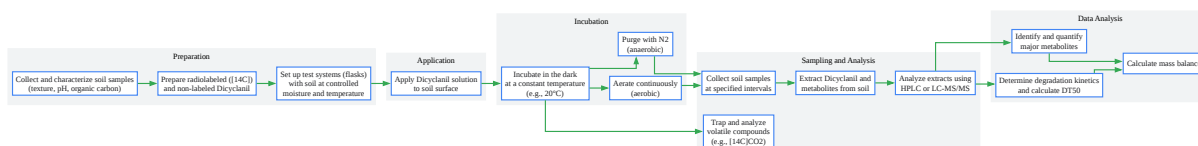
Degradation in Soil

The persistence of **Dicyclanil** in soil is a critical factor in assessing its potential for long-term environmental impact.

Parameter	Value	Reference
Soil Degradation Half-life (DT50)	Data not available in the searched literature.	
Major Metabolites	Descyclopropyl Dicyclanil	[1][2][3]

Experimental Protocol: Soil Degradation Study (Based on OECD Guideline 307)

This protocol outlines a laboratory-based method to assess the aerobic and anaerobic transformation of **Dicyclanil** in soil.



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Caption: Workflow for a soil degradation study.

Hydrolysis

Hydrolysis is a key abiotic degradation process for many chemicals in the aquatic environment.

Parameter	Value	Reference
Hydrolysis Half-life	Data not available in the searched literature.	

Photolysis in Water

Photodegradation by sunlight can be a significant route of transformation for chemicals present in surface waters.

Parameter	Value	Reference
Photolysis Half-life	Data not available in the searched literature.	
Quantum Yield	Data not available in the searched literature.	

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a critical aspect of its environmental risk assessment.

Parameter	Value	Reference
Bioconcentration Factor (BCF)	Data not available in the searched literature.	

Ecotoxicity

The ecotoxicity of **Dicyclanil** to non-target organisms is a primary concern for its environmental risk assessment.

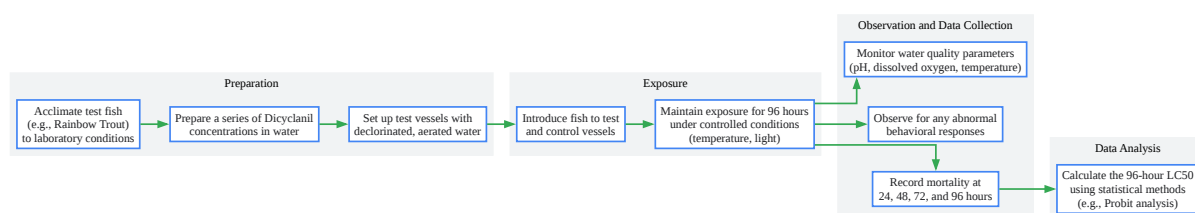
Aquatic Toxicity

Dicyclanil poses a risk to aquatic organisms, and its effects on various species have been evaluated.^{[1][2][3]}

Organism	Endpoint	Value (mg/L)	Reference
Fish (species not specified)	96-hour LC50	32 - 68.3	^[7]
Daphnia magna	48-hour EC50	1.1	^[5]
Algae (species not specified)	96-hour EC50	14,201.4	^[5]

Experimental Protocol: Fish Acute Toxicity Test (Based on OECD Guideline 203)

This protocol describes a method to determine the acute lethal toxicity of **Dicyclanil** to fish.[5][8][9][10]

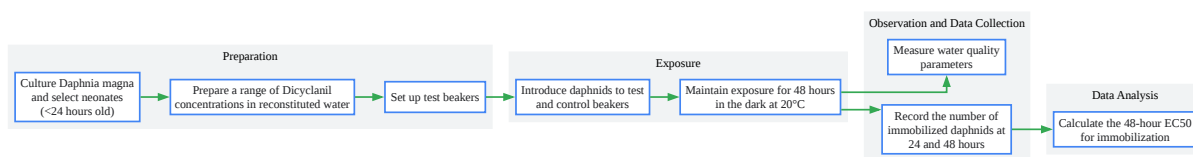


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Caption: Workflow for a fish acute toxicity test.

Experimental Protocol: Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This protocol details a method to assess the acute immobilizing effect of **Dicyclanil** on *Daphnia magna*. [11][12][13][14][15]



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Caption: Workflow for a Daphnia acute immobilisation test.

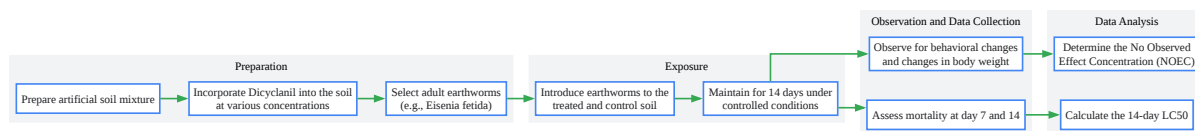
Terrestrial Toxicity

Dicyclanil can also impact terrestrial non-target organisms, particularly those in the soil ecosystem.

Organism	Endpoint	Value (mg/kg soil)	Reference
Earthworm (Eisenia fetida)	14-day LC50	>1000	[7]
14-day NOEC	<62.5	[7]	

Experimental Protocol: Earthworm Acute Toxicity Test (Based on OECD Guideline 207)

This protocol outlines a method for determining the acute toxicity of **Dicyclanil** to earthworms in artificial soil.



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Caption: Workflow for an earthworm acute toxicity test.

Avian Toxicity

Species	Endpoint	Value (mg/kg bw)	Reference
Mallard duck	LD50	500 - 1620	[5]

Toxicity to Other Non-Target Organisms

Dicyclanil has been shown to have harmful effects on dung flies.[1][2][3]

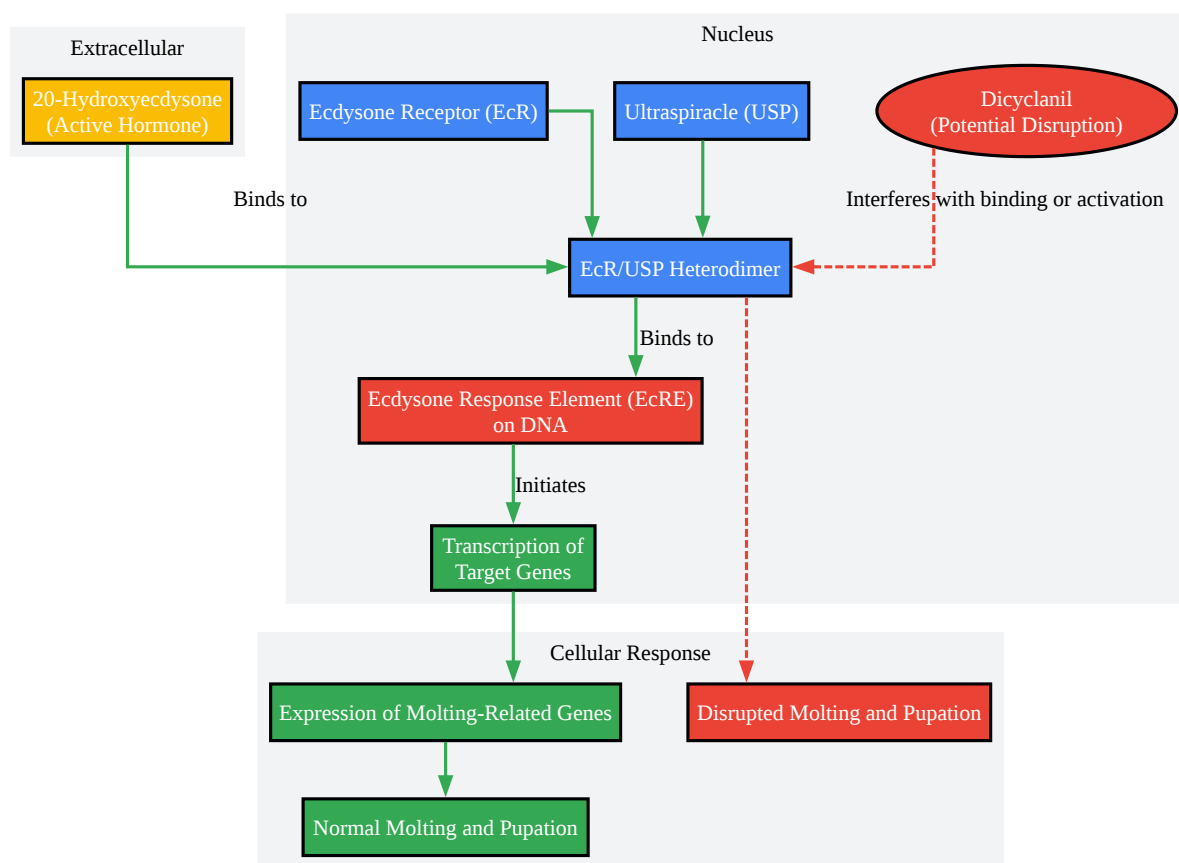
Mammalian Toxicity

Understanding the mammalian toxicity of **Dicyclanil** is crucial for assessing risks to livestock and humans.

Species	Endpoint	Value	Reference
Rat	Acute Oral LD50	520 mg/kg bw	[14][15]
Rat	Acute Dermal LD50	>2000 mg/kg bw	[14][15]
Rat	Acute Inhalation LC50	3184 mg/m ³	[14][15]
Rat	90-day dietary NOEL	1.6 mg/kg bw/day	[15]
Dog	1-year dietary NOAEL	0.71 mg/kg bw/day	[16]

Mode of Action

The precise mode of action of **Dicyclanil** is not fully elucidated, but it is known to be an insect growth regulator that interferes with molting and pupation.[1][2][3][4] It is structurally similar to cyromazine, and its mechanism is thought to be related to the ecdysone signaling pathway.[1][2][3] Ecdysone is a crucial steroid hormone in insects that controls molting and metamorphosis. It acts by binding to a heterodimeric nuclear receptor complex composed of the Ecdysone Receptor (EcR) and Ultraspiracle (USP).[1][17] **Dicyclanil** may disrupt this pathway, leading to the observed effects on larval development.



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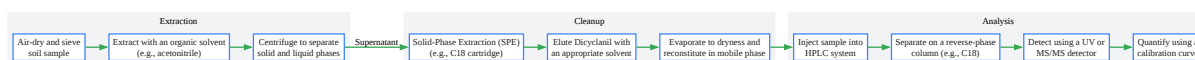
Caption: Postulated disruption of the ecdysone signaling pathway by **Dicyclanil**.

Analytical Methods

Accurate and sensitive analytical methods are essential for monitoring **Dicyclanil** residues in various environmental matrices and biological tissues. High-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common techniques employed for the determination of **Dicyclanil**.^{[12][18][19]}

Experimental Protocol: **Dicyclanil** Residue Analysis in Soil by HPLC

This protocol provides a general workflow for the extraction, cleanup, and analysis of **Dicyclanil** residues in soil samples.^{[20][21][22][23][24]}



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